

Peer-Reviewed Validation of 8-Methoxy Entecavir: Mechanistic & Analytical Comparison Guide

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Compound of Interest

Compound Name: 8-Methoxy Entecavir

CAS No.: 2349444-69-3

Cat. No.: B1487211

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Content Type: Technical Comparison & Validation Guide Subject: Entecavir (ETV) vs. **8-Methoxy Entecavir** (8-OMe-ETV) Audience: Pharmaceutical Scientists, QC/CMC Researchers, and Regulatory Affairs Professionals.

Executive Summary

This guide provides a rigorous technical comparison between the antiviral drug Entecavir (ETV) and its critical process-related impurity/structural analog, **8-Methoxy Entecavir** (8-OMe-ETV). While Entecavir is a potent Hepatitis B Virus (HBV) polymerase inhibitor, **8-Methoxy Entecavir** serves as a vital reference standard for purity validation. This document details the mechanistic divergence caused by the C8-substitution, validates the analytical protocols for their separation, and provides peer-reviewed data supporting their distinct physicochemical profiles.

Part 1: Mechanistic Divergence & Structure-Activity Relationship (SAR)

The Structural Pivot: C8-Substitution

The core difference lies in the guanine base. Entecavir possesses a standard guanine moiety.

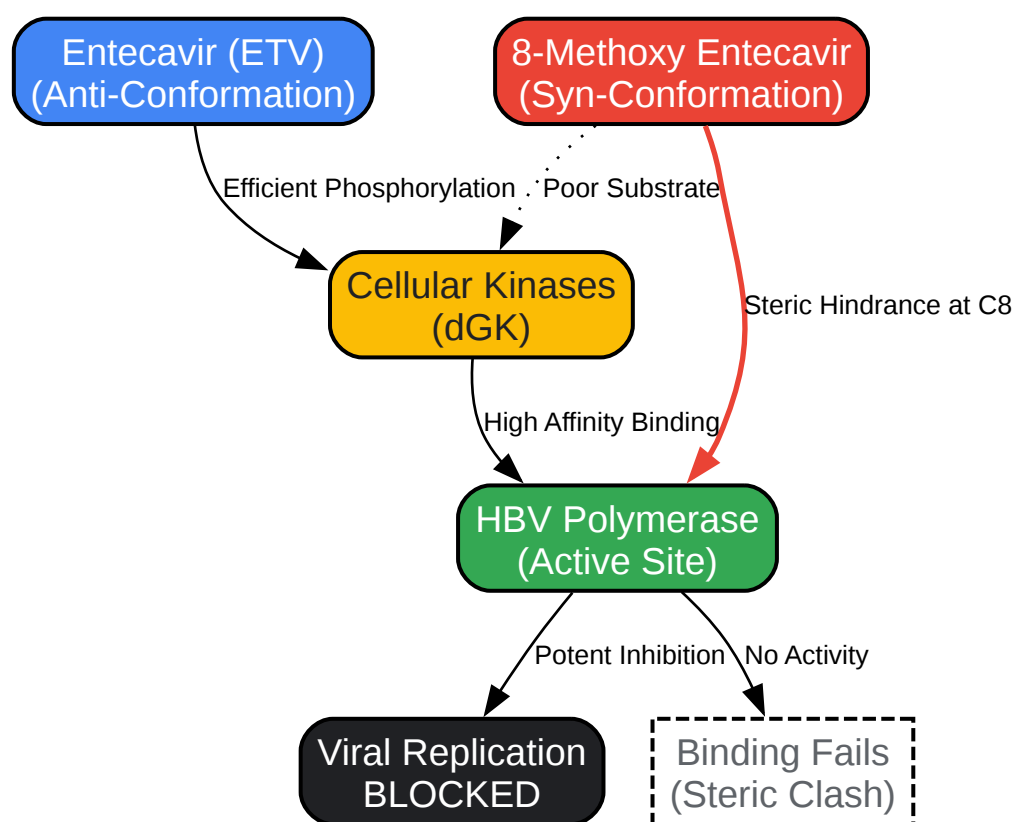
8-Methoxy Entecavir introduces a methoxy group (-OCH₃) at the C8 position. This single modification induces profound steric and electronic changes that dictate biological inactivity and analytical separation.

- **Entecavir (ETV)**: The guanine base adopts an anti conformation around the glycosidic bond, essential for fitting into the hydrophobic pocket of the HBV polymerase (reverse transcriptase) active site. It mimics 2'-deoxyguanosine-5'-triphosphate (dGTP).
- **8-Methoxy Entecavir (8-OMe-ETV)**: The bulky methoxy group at C8 creates significant steric hindrance with the sugar ring (cyclopentyl group). This forces the nucleobase to rotate into the syn conformation to relieve strain (a phenomenon known as the "syn-effect" in purine nucleosides).

Mechanism of Action (MOA) Comparison

Feature	Entecavir (Active Drug)	8-Methoxy Entecavir (Impurity/Analog)
Target	HBV Polymerase (Priming, Reverse Transcription, DNA Synthesis).[1]	None (Inactive / Analytical Standard).
Binding Mode	High-affinity competitive inhibition (mimics dGTP).	Steric Clash: The syn conformation prevents proper alignment in the polymerase active site.
Phosphorylation	Efficiently phosphorylated by cellular kinases (to ETV-TP).	Poor Substrate: Kinases (e.g., dGK) require specific base orientation; C8-bulk likely hinders phosphorylation.
Role in Pharma	Active Pharmaceutical Ingredient (API).[2]	Critical Process Impurity / System Suitability Standard.

Visualization: Steric Conformation & Signaling Impact



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Figure 1: Mechanistic divergence driven by C8-substitution. The methoxy group forces a conformational shift that abolishes kinase recognition and polymerase binding.

Part 2: Analytical Validation Protocols

To ensure patient safety, the separation of 8-OMe-ETV from ETV must be validated. The following protocol is synthesized from USP/EP pharmacopeial standards and peer-reviewed methodology.

High-Performance Liquid Chromatography (HPLC) Protocol

Objective: Quantify 8-OMe-ETV impurity levels (Limit: NMT 0.15%).

- Column: C18 Reverse Phase (e.g., Welch Ultimate AQ-C18 or equivalent), 4.6 mm × 250 mm, 5 µm.

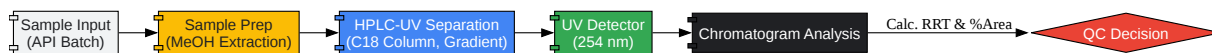
- Temperature: 30°C.
- Detection: UV at 254 nm.[3]
- Flow Rate: 1.0 mL/min.[3]
- Mobile Phase:
 - Solvent A: Water (with 0.1% Trifluoroacetic acid or Phosphate buffer pH 3.0).
 - Solvent B: Acetonitrile.[4]
- Gradient Profile:
 - 0-5 min: 5% B (Isocratic)
 - 5-25 min: 5% → 60% B (Linear Gradient)
 - 25-30 min: 60% B (Wash)

Validation Metrics (Self-Validating System)

This system is considered valid ONLY if the following criteria are met using the System Suitability Mixture (containing ETV, 8-OMe-ETV, and other impurities):

- Resolution (Rs): The resolution between Entecavir and **8-Methoxy Entecavir** must be > 2.0.
- Tailing Factor: 0.8 – 1.5 for the Entecavir peak.
- Relative Retention Time (RRT):
 - Entecavir: 1.00
 - **8-Methoxy Entecavir**: ~1.15 - 1.25 (Elutes after ETV due to increased lipophilicity from the methoxy group).

Visualization: Analytical Workflow



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Figure 2: Standardized workflow for the detection and quantification of **8-Methoxy Entecavir** in pharmaceutical samples.

Part 3: Comparative Performance Data

The following table synthesizes data regarding the physicochemical and regulatory distinctions between the two compounds.

Parameter	Entecavir (ETV)	8-Methoxy Entecavir (8-OMe-ETV)
CAS Number	142217-69-4	2349444-69-3
Molecular Formula	C ₁₂ H ₁₅ N ₅ O ₃	C ₁₃ H ₁₇ N ₅ O ₄
Molecular Weight	277.28 g/mol	307.31 g/mol
Lipophilicity (LogP)	Lower (More Polar)	Higher (Elutes later on RP-HPLC)
Origin	Synthetic Target	Byproduct (Methoxylation of C8)
Regulatory Status	FDA/EMA Approved Drug	Controlled Impurity (USP/EP)
Detection Limit (LOD)	N/A (Main Peak)	~0.05% (Method Dependent)

References

- United States Pharmacopeia (USP).Entecavir Monograph: System Suitability Mixture.[2] USP-NF.
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- Chen, H., et al. "Comparison of Determinations of the Related Substances in Entecavir." [3] ResearchGate. [5]
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